

# An In-depth Technical Guide to the Safe Handling of Methyl Phenylacetate

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## Compound of Interest

Compound Name: Methyl phenylacetate

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This guide provides comprehensive safety and handling information for **methyl phenylacetate** (CAS No. 101-41-7), a common fragrance and flavor ingredient also used in chemical synthesis. Adherence to these protocols is critical for ensuring a safe laboratory environment.

## Physical and Chemical Properties

**Methyl phenylacetate** is a colorless liquid with a strong, honey-like odor.<sup>[1][2]</sup> It is important to understand its physical and chemical properties to handle it safely.

Property	Value	Source
Molecular Formula	C9H10O2	[3]
Molecular Weight	150.17 g/mol	[4]
Boiling Point	218 °C (424 °F)	[5][6]
Melting Point	-23.7 °C (-10.7 °F)	[6]
Flash Point	97 °C (206.6 °F)	[7]
Density	1.066 g/cm <sup>3</sup> at 20 °C (68 °F)	[6]
Vapor Pressure	0.16 mmHg	[8]
Vapor Density	5.18 (Air = 1)	[8]
Solubility	Insoluble in water; soluble in most organic solvents, including alcohol and fixed oils. [8][9]	
Autoignition Temperature	Not available	[9]

## Toxicological Data

**Methyl phenylacetate** is considered to have low acute toxicity, but it can cause mild skin irritation upon prolonged contact.[9][10]

Metric	Value	Species	Test Guideline (Methodology)	Source
LD50 (Oral)	2500 - 2550 mg/kg	Rat	See Section 2.1	[4][9]
LD50 (Dermal)	2400 mg/kg	Rabbit	See Section 2.2	[4][9]
Skin Irritation	Mild irritant (500 mg/24h)	Rabbit	See Section 2.3	[9]

## Experimental Protocol: Acute Oral Toxicity (LD50)

The oral LD50 value is determined using a method consistent with the OECD Test Guideline 401 (Acute Oral Toxicity).<sup>[4][11]</sup> Although this specific guideline has been deleted and replaced by alternative methods that reduce the number of animal subjects, the fundamental principles remain.<sup>[12][13][14]</sup>

### Methodology:

- **Test Animals:** Healthy, young adult rats of a single sex (females should be nulliparous and non-pregnant) are used.<sup>[4]</sup> At least five animals are used per dose level.<sup>[4]</sup>
- **Dosage:** The test substance is administered in graduated doses to several groups of animals, with one dose per group.<sup>[4]</sup> Dosing is typically done by gavage.<sup>[4]</sup>
- **Observation:** Animals are observed for mortality, signs of toxicity, and behavioral changes over a period of at least 14 days.<sup>[4]</sup>
- **Data Analysis:** The LD50 is calculated as the statistically derived single dose of the substance that can be expected to cause death in 50% of the animals.<sup>[4]</sup>

## Experimental Protocol: Acute Dermal Toxicity (LD50)

The dermal LD50 is determined following a methodology outlined in OECD Test Guideline 402 (Acute Dermal Toxicity).<sup>[5][15][16][17][18]</sup>

### Methodology:

- **Test Animals:** Healthy young adult animals (commonly rabbits or rats) of a single sex are used.<sup>[15]</sup>
- **Preparation:** Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.<sup>[17]</sup>
- **Application:** The test substance is applied uniformly over an area that is approximately 10% of the total body surface area and covered with a porous gauze dressing for a 24-hour exposure period.<sup>[17]</sup>

- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.[17]
- Data Analysis: The dermal LD50 is determined based on the dose at which 50% of the test animals die.[15]

## Experimental Protocol: Skin Irritation

The potential for skin irritation is assessed based on procedures described in OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion).[19][20][21][22][23]

Methodology:

- Test Animal: The albino rabbit is the preferred species for this test.[19]
- Application: A single dose of the test substance is applied to a small area of the skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch.[19] An untreated area of skin serves as a control.[19]
- Exposure and Observation: The substance is typically applied for up to four hours.[22] Skin reactions, such as erythema (redness) and edema (swelling), are evaluated and scored at specified intervals (e.g., 60 minutes, 24, 48, and 72 hours) after patch removal.[22]
- Classification: The substance is classified as an irritant or non-irritant based on the severity and reversibility of the observed skin reactions.[22]

## Hazard Identification and GHS Classification

While some sources classify **methyl phenylacetate** as not a hazardous substance or mixture according to GHS, others indicate it is a combustible liquid that may be harmful if swallowed or in contact with skin.[4][6][10] It is prudent to handle it with care.

- Physical Hazards: Combustible liquid.[10]
- Health Hazards: May be harmful if swallowed or in contact with skin.[10] Causes mild skin irritation with prolonged or repeated exposure.[9] Direct eye contact may cause temporary discomfort.[9]

- Environmental Hazards: No specific data available, but it is recommended to prevent its release into the environment.[7]

## Safe Handling and Storage

### Personal Protective Equipment (PPE)

The consistent use of appropriate PPE is mandatory when handling **methyl phenylacetate**.

- Eye Protection: Safety glasses with side shields or chemical goggles are required.[9]
- Hand Protection: Chemical-resistant gloves, such as nitrile or light-weight rubber gloves, should be worn.[9] For prolonged or frequently repeated contact, a glove with a higher protection class (breakthrough time > 240 minutes) is recommended.[9]
- Body Protection: A laboratory coat should be worn.[24] For larger quantities, a chemical-resistant apron is also recommended.[24]
- Respiratory Protection: Not typically required under normal use with adequate ventilation due to its low volatility.[6][9] If there is a risk of aerosol formation or overexposure, an approved respirator should be worn.[9]

## Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area.[24] General exhaust is usually adequate.[9] For procedures with a higher risk of vapor release, a chemical fume hood should be used.[24]
- Emergency Equipment: Safety showers and eyewash stations must be readily accessible.[24]

## Storage Requirements

Proper storage is crucial for maintaining the chemical's stability and ensuring safety.

- Containers: Store in original, tightly sealed containers, such as a metal can or drum.[9]
- Location: Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other ignition sources.[2][9]

- Incompatible Materials: Avoid contact with strong oxidizing agents (e.g., nitrates, peroxides, chlorine bleaches) and strong bases.[1][9]
- General Practices: Do not store near foodstuffs.[9] Protect containers from physical damage and check regularly for leaks.[9]

## Emergency Procedures

### First Aid Measures

- Ingestion: If swallowed, immediately give a glass of water.[9] Do not induce vomiting.[4] Seek medical attention if you feel unwell.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[3] If irritation persists, seek medical attention.[9]
- Skin Contact: Flush skin and hair with running water and soap if available.[9] Remove contaminated clothing.[6] Seek medical attention if irritation develops or persists.[9]
- Inhalation: If fumes are inhaled, remove the person to fresh air.[9] Other measures are usually unnecessary.[9]

### Fire-Fighting Measures

**Methyl phenylacetate** is a combustible liquid with a slight fire hazard when exposed to heat or flame.[9][10]

- Suitable Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.[6][9] Water spray can also be used to cool unopened containers.[4]
- Unsuitable Extinguishing Media: Avoid using a solid water jet as it may scatter the fire.[2]
- Hazardous Combustion Products: Combustion may produce carbon dioxide (CO<sub>2</sub>) and other pyrolysis products typical of burning organic material.[9]
- Fire-Fighting Procedures: Alert emergency responders.[9] Wear full protective clothing and a self-contained breathing apparatus (SCBA).[9]

## Accidental Release Measures

Immediate and appropriate response to a spill is essential to prevent injury and environmental contamination.

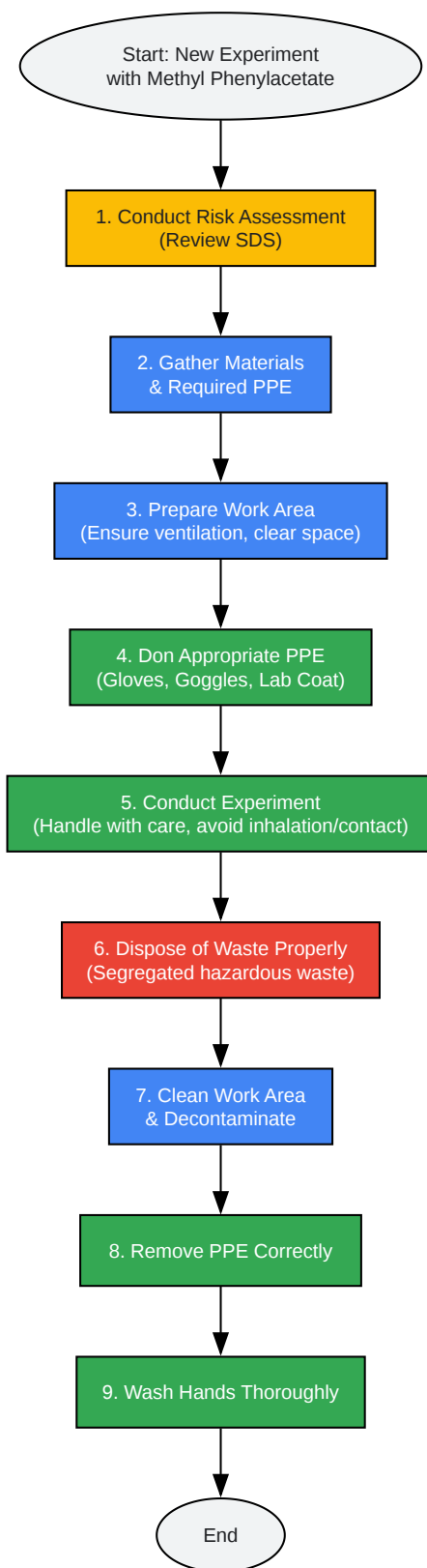
- Minor Spills:
  - Remove all ignition sources.[9]
  - Wear appropriate PPE.[8]
  - Contain the spill with an inert absorbent material (e.g., sand, vermiculite, or commercial sorbent).[10]
  - Collect the absorbed material into a suitable container for disposal.[10]
  - Clean the spill area thoroughly.[10]
- Major Spills:
  - Evacuate the area and move upwind.[9]
  - Alert emergency responders and inform them of the location and nature of the hazard.[9]
  - Prevent the spill from entering drains.[8]
  - Only trained personnel with appropriate PPE should attempt to clean up a major spill.[8]

## Waste Disposal

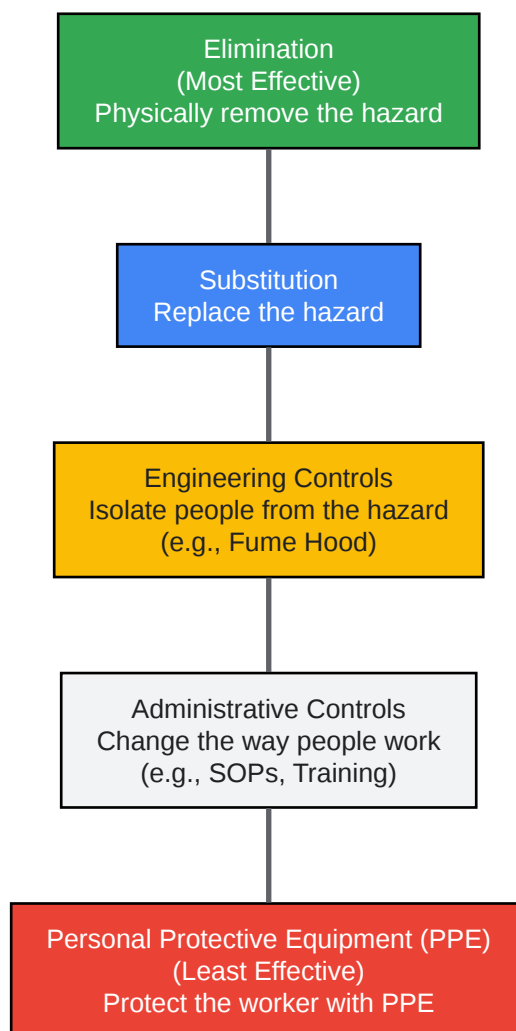
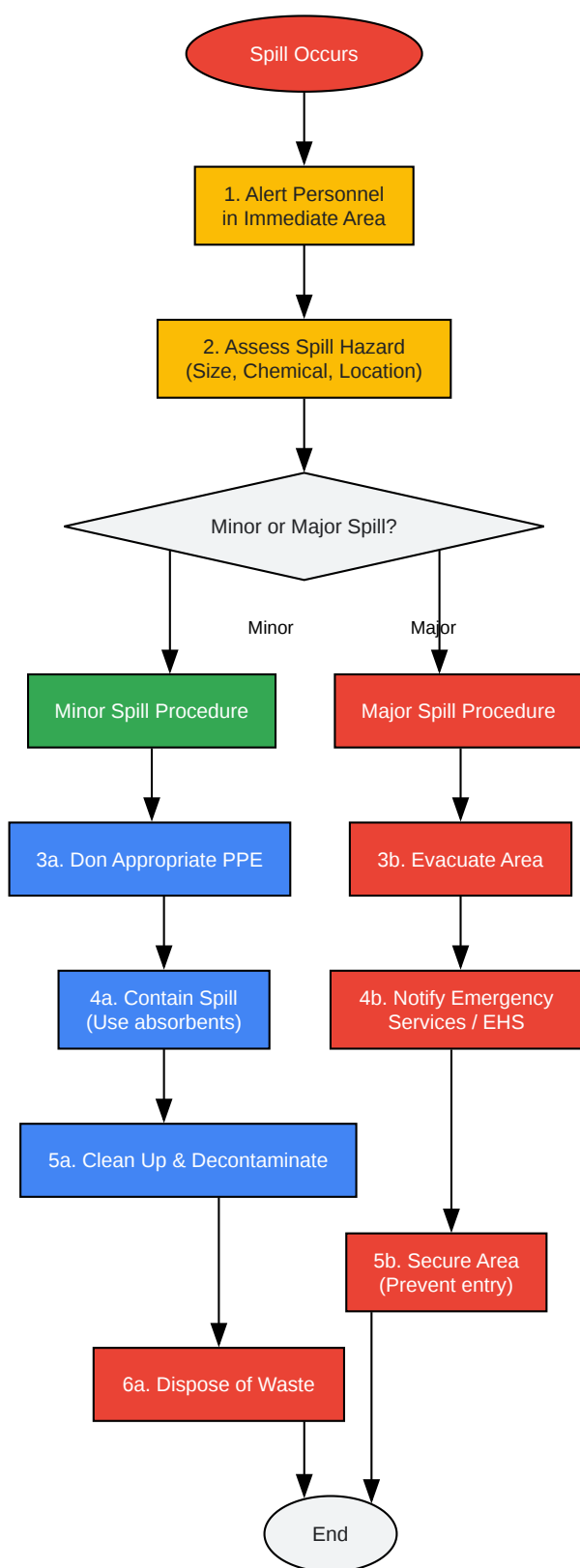
All waste must be handled in accordance with local, state, and federal regulations.[9] Dispose of the chemical and its container as hazardous waste.[10] Do not mix with other waste.[6]

## Visualized Workflows and Logical Relationships

The following diagrams illustrate key safety workflows and concepts for handling **methyl phenylacetate** and other laboratory chemicals.







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